

Technical Guide: Solubilization and Handling of Ischemin Sodium for Biological Assays

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Compound of Interest

Compound Name: *Ischemin sodium*

Cat. No.: *B1574359*

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Abstract & Introduction

Ischemin (also known as MS120) is a cell-permeable, small-molecule inhibitor targeting the bromodomain of CREB-binding protein (CBP). Structurally, it is an azobenzene derivative identified for its ability to modulate the Wnt/ β -catenin pathway and inhibit p53 interaction with CBP.

In biological research, particularly in stem cell differentiation and ischemic injury models, the solubility profile of Ischemin is a critical variable. While the parent compound (free acid) is hydrophobic, **Ischemin Sodium** (the sodium salt form) is engineered for improved aqueous solubility.

This guide provides authoritative protocols for the solubilization, storage, and experimental handling of **Ischemin Sodium**, distinguishing it from the free acid form to prevent experimental failure due to precipitation or degradation.

Physicochemical Profile

Property	Ischemin (Free Acid)	Ischemin Sodium (Salt)
CAS Number	1357059-00-7	1357059-00-7 (Salt variant)
Formula	C ₁₅ H ₁₇ N ₃ O ₄ S	C ₁₅ H ₁₆ N ₃ O ₄ SNa
Molecular Weight	335.38 g/mol	357.36 g/mol
Appearance	Orange/Red Solid	Orange/Red Solid
Primary Solvent	DMSO	Water or DMSO
Light Sensitivity	High (Azobenzene core)	High (Azobenzene core)

Key Structural Insight: The Azobenzene Core

Ischemin contains a photoswitchable azobenzene motif. This structure undergoes trans-to-cis photoisomerization upon exposure to UV/visible light.^[1]

- Implication: Solutions must be prepared and stored in amber vials or low-light conditions to maintain the bioactive isomer ratio (typically trans in the ground state).

Solubility Data: DMSO vs. Water^{[2][3][4][5][6]}

The choice of solvent dictates the stability and maximum concentration of your stock solution.

Comparative Solubility Table

Solvent	Solubility Limit (Sodium Salt)	Solubility Limit (Free Acid)	Stability Rating	Application Note
DMSO	~100 mM (35 mg/mL)	~50 mM	High	Recommended for Stock. Prevents hydrolysis and microbial growth at -20°C.
Water	~100 mM (35 mg/mL)	< 0.1 mM (Insoluble)	Low	Use immediately. Aqueous stocks are prone to pH drift and degradation.
Ethanol	Low / Variable	Soluble	Moderate	Not recommended for cell culture due to cytotoxicity.

Expert Recommendation

While **Ischemin Sodium** is water-soluble, DMSO is the preferred solvent for stock solutions (10–50 mM).

- Cryoprotection: DMSO stocks freeze well at -20°C without forming large ice crystals that can degrade the compound.
- Sterility: DMSO is bacteriostatic, whereas aqueous stocks require filtration (which may result in compound loss).
- Versatility: A DMSO stock can be diluted into any aqueous buffer, whereas an aqueous stock cannot be easily concentrated or transferred to organic systems.

Protocol: Preparation of Stock Solution (10 mM)

Objective: Prepare 1 mL of 10 mM **Ischemin Sodium** stock in DMSO.

Materials

- **Ischemin Sodium** powder (MW: 357.36 g/mol).
- Sterile DMSO (Dimethyl Sulfoxide), cell culture grade ($\geq 99.9\%$).
- Amber microcentrifuge tubes (1.5 mL).
- Vortex mixer.

Step-by-Step Methodology

- Calculate Mass Requirement:
- Weighing:
 - Weigh 3.57 mg of **Ischemin Sodium** into a sterile tube.
 - Note: Due to the small mass, it is often more accurate to weigh the entire contents of a commercial vial (e.g., 5 mg or 10 mg) and adjust the DMSO volume accordingly.
 - Example: If vial contains 5 mg:
- Solubilization:
 - Add the calculated volume of DMSO to the vial.
 - Vortex vigorously for 30–60 seconds. The solution should be a clear, deep orange liquid.
 - Troubleshooting: If particles persist, sonicate in a water bath for 5 minutes at room temperature. Avoid heating $>37^{\circ}\text{C}$.
- Aliquoting & Storage:
 - Dispense into 50–100 μL aliquots in amber tubes.
 - Store at -20°C (stable for 6–12 months) or -80°C (stable for >1 year).

- Avoid freeze-thaw cycles.

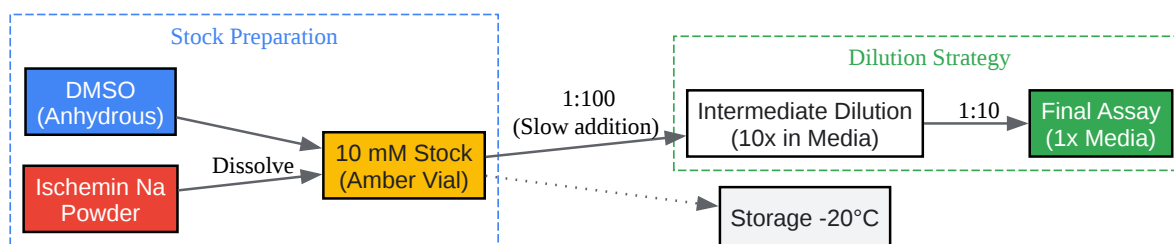
Protocol: Aqueous Dilution for Cell Culture

Objective: Dilute DMSO stock into culture media for a final concentration of 5 μM .

Critical Rule: The "Crash-Out" Prevention

Directly adding high-concentration DMSO stock to cold media can cause the compound to precipitate ("crash out") locally before it disperses.

Workflow Diagram



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Caption: Step-wise solubilization workflow to prevent precipitation shock. Intermediate dilution ensures homogeneous dispersion.

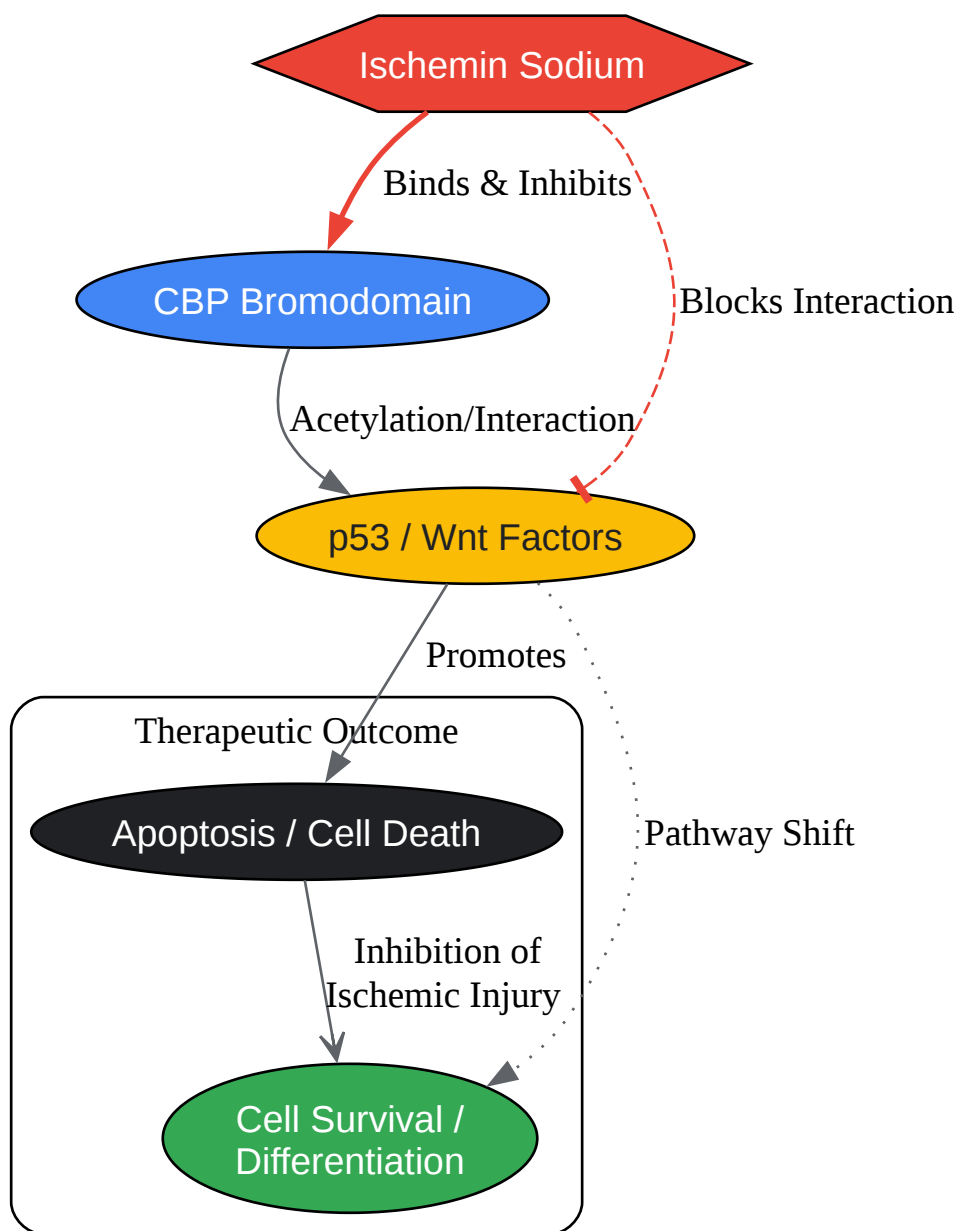
Procedure

- Thaw the 10 mM DMSO stock at room temperature (protect from bright light).
- Prepare Intermediate (Optional but Recommended):
 - Dilute the stock 1:100 into pre-warmed (37°C) culture media to create a 100 μM working solution.
 - Vortex immediately.

- Final Dilution:
 - Dilute the 100 μ M working solution 1:20 into the cell culture wells to achieve 5 μ M.
 - Final DMSO concentration: 0.05% (well below the 0.1% toxicity threshold for most cells).

Biological Mechanism & Context[6][7][8][9][10][11]

Ischemin acts by inhibiting the interaction between p53 and the CBP bromodomain.[2] This activity is crucial in preventing apoptosis in ischemic cardiomyocytes and modulating Wnt signaling in stem cells.



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Caption: Mechanism of Action. Ischemin binds the CBP Bromodomain, disrupting p53-mediated apoptotic signaling.[2]

Troubleshooting & FAQs

Q: My solution turned cloudy upon adding water. Why?

- A: You likely used the Free Acid form instead of the Sodium Salt. The free acid is insoluble in water.
- Fix: Add DMSO dropwise until clear, or centrifuge and redissolve the pellet in pure DMSO.

Q: Can I autoclave the stock solution?

- A:NO. Ischemin is an organic small molecule and will degrade under high heat/pressure. Use 0.22 µm PTFE filters for sterilization if necessary (though DMSO stocks are generally self-sterilizing).

Q: The color of the solution changed after leaving it on the bench.

- A: This is likely Photoisomerization.[3] The azobenzene bond shifts from trans to cis under light.[4] Always wrap tubes in aluminum foil.

References

- Borah, J. C., et al. (2011). "A small molecule binding to the coactivator CREB-binding protein blocks apoptosis in cardiomyocytes." *Chemistry & Biology*, 18(4), 531-541.
- R&D Systems / Tocris. (n.d.). "**Ischemin sodium** salt Product Information." Tocris Bioscience.
- MedChemExpress. (n.d.).[2] "**Ischemin sodium** Datasheet." MCE.
- Beharry, A. A., & Woolley, G. A. (2011). "Azobenzene photoswitches for biomolecules." *Chemical Society Reviews*, 40(5), 2322-2337.

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Sources

- [1. mdpi.com](https://www.mdpi.com) [mdpi.com]

- [2. medchemexpress.com \[medchemexpress.com\]](https://medchemexpress.com)
- [3. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [4. Photoisomerization in different classes of azobenzene - Chemical Society Reviews \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org)
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